

A Comparative Environmental Impact Assessment of Dichloropropane Isomers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **2,2-Dichloropropane**

Cat. No.: **B165471**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the environmental impact of dichloropropane isomers, focusing on 1,1-dichloropropane, 1,2-dichloropropane, and 1,3-dichloropropane. Due to limited available data, **2,2-dichloropropane** is included where information exists, but significant data gaps remain for this isomer. This document summarizes key environmental fate and ecotoxicological data to support informed decision-making in research and development.

Physicochemical Properties

The physicochemical properties of a compound govern its behavior and distribution in the environment. Key parameters for dichloropropane isomers are summarized below.

Property	1,1-Dichloropropane	1,2-Dichloropropane	1,3-Dichloropropane	2,2-Dichloropropane
CAS Number	78-99-9	78-87-5	142-28-9	594-20-7
Molecular Formula	$C_3H_6Cl_2$	$C_3H_6Cl_2$	$C_3H_6Cl_2$	$C_3H_6Cl_2$
Molecular Weight (g/mol)	112.99	112.99	112.99	112.99
Boiling Point (°C)	88	96.4	120.4	69.7
Water Solubility (mg/L at 20-25°C)	2,700[1]	2,700	2,800	Data not available
Vapor Pressure (mm Hg at 20°C)	68.3	42	15	Data not available
Henry's Law Constant (atm·m ³ /mol)	4.8×10^{-3}	2.82×10^{-3}	1.1×10^{-3}	Data not available
log K _{oc}	1.8	1.7 - 2.0	1.9	Data not available

Environmental Fate and Transport

The persistence and mobility of dichloropropane isomers in the environment are influenced by processes such as volatilization, hydrolysis, and biodegradation.

Parameter	1,1-Dichloropropane	1,2-Dichloropropane	1,3-Dichloropropane
Volatilization from Water	Expected to be a significant fate process	Volatilization is an important fate process from aquatic environments ^[2] .	Expected to be a significant fate process
Hydrolysis Half-Life	Slower than 1,3-dichloropropene due to vinylic chlorine atoms.	Resistant to hydrolysis.	Data not available
Biodegradation	Data not available	Biodegrades slowly in water and soil ^[3] .	Can serve as a carbon and energy source for some aerobic bacteria ^[4] .
Soil Mobility	Data not available	Moderately mobile	Moderately mobile

Ecotoxicity

The toxicity of dichloropropane isomers to aquatic and terrestrial organisms is a critical aspect of their environmental impact.

Aquatic Toxicity

Isomer	Species	Exposure Duration	Endpoint	Value (mg/L)
1,2-Dichloropropane	Fathead minnow (Pimephales promelas)	96 h	LC50	131 - 139
1,2-Dichloropropane	Bluegill (Lepomis macrochirus)	96 h	LC50	97.9 - >520
1,3-Dichloropropane	Fathead minnow (Pimephales promelas)	96 h	LC50	131
1,3-Dichloropropane	Bluegill (Lepomis macrochirus)	96 h	LC50	>520

Mammalian Toxicity

Isomer	Species	Route	Endpoint	Value (mg/kg)
1,1-Dichloropropane	Rat	Oral	LD50	2000
1,2-Dichloropropane	Rat	Oral	LD50	2200
1,3-Dichloropropane	Mouse	Unreported	LD50	3600[5]
1,3-Dichloropropane	Dog	Oral	LDLo	3000[5]

Experimental Protocols

OECD Guideline 203: Fish, Acute Toxicity Test

This guideline details a procedure to determine the concentration of a substance that is lethal to 50% of a test fish population (LC50) over a 96-hour period.

Methodology:

- Test Organisms: A recommended fish species (e.g., Zebrafish, Rainbow Trout) is selected.
- Test Conditions: Fish are exposed to at least five concentrations of the test substance arranged in a geometric series. A control group is also maintained. At least seven fish are used for each concentration.
- Exposure: The exposure period is 96 hours.
- Observations: Mortalities are recorded at 24, 48, 72, and 96 hours. Any abnormal behavior is also noted.
- Data Analysis: The LC50 is calculated by plotting the cumulative percentage mortality against the logarithm of the concentration.

OECD Guideline 106: Adsorption - Desorption Using a Batch Equilibrium Method

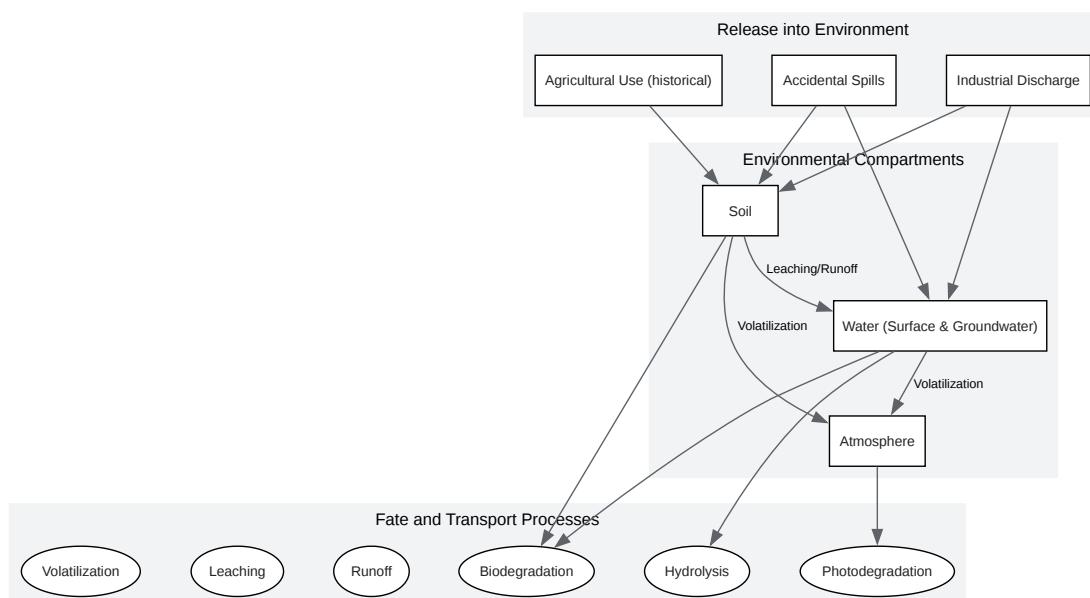
This guideline describes a method to determine the adsorption and desorption potential of a chemical in soil, which is crucial for assessing its mobility and potential for groundwater contamination.

Methodology:

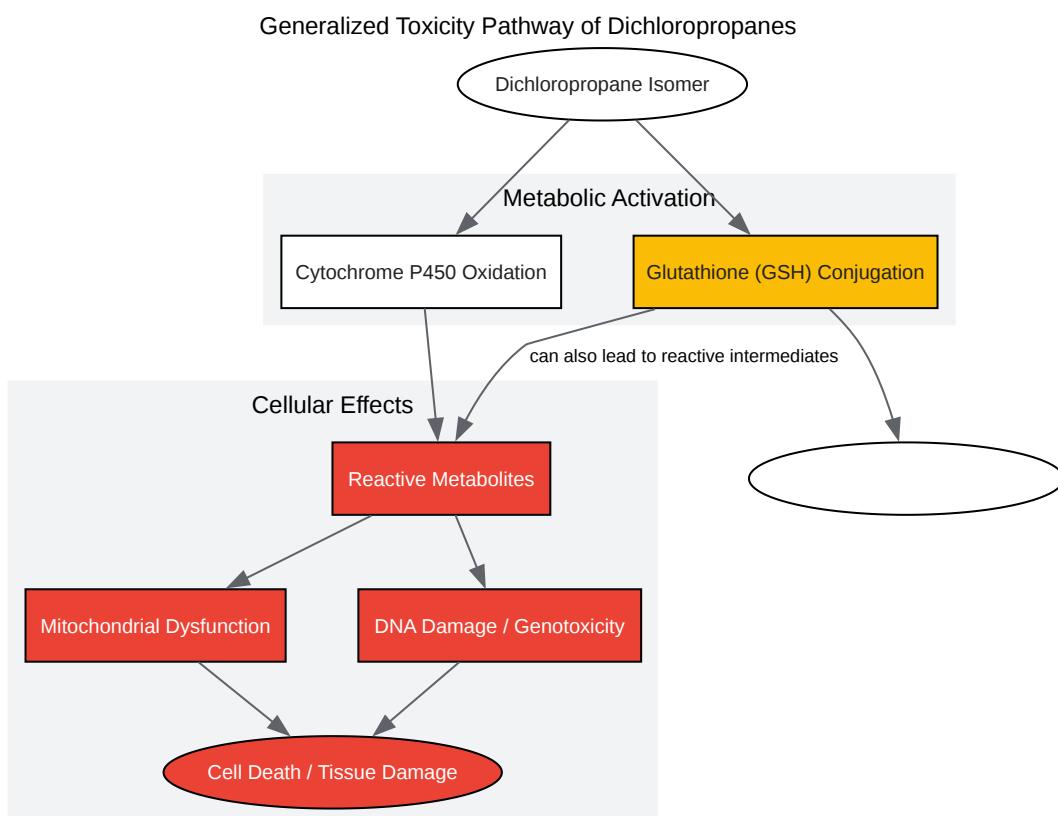
- Soil Selection: The test is typically conducted with at least five different soil types with varying organic carbon content, clay content, and pH.
- Equilibration: A known mass of soil is equilibrated with a solution of the test substance of known concentration. This is done by shaking the soil-solution mixture for a predetermined period until equilibrium is reached.
- Analysis: After equilibration, the solid and liquid phases are separated by centrifugation. The concentration of the test substance in the aqueous phase is measured.
- Calculation: The amount of substance adsorbed to the soil is calculated as the difference between the initial and final concentrations in the solution. The soil adsorption coefficient (K_d) and the organic carbon-normalized adsorption coefficient (K_{oc}) are then determined.

Diagrams

Environmental Fate of Dichloropropane Isomers

[Click to download full resolution via product page](#)

Caption: Environmental fate pathways of dichloropropane isomers.



[Click to download full resolution via product page](#)

Caption: Generalized metabolic and toxicity pathway for dichloropropanes.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. OECD 106: Adsorption – Desorption using a Batch Equilibrium Method | ibacon GmbH [ibacon.com]
- 2. epa.gov [epa.gov]
- 3. govinfo.gov [govinfo.gov]
- 4. microbe.com [microbe.com]
- 5. 1,3-Dichloropropane | CAS#:142-28-9 | Chemsoc [chemsoc.com]
- To cite this document: BenchChem. [A Comparative Environmental Impact Assessment of Dichloropropane Isomers]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b165471#environmental-impact-comparison-of-dichloropropane-isomers>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com